

Proper Disposal Procedures for ACBI1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ACBI1

Cat. No.: B15581074

[Get Quote](#)

The following document provides essential safety and logistical information for the proper handling and disposal of **ACBI1**, a potent PROTAC degrader of SMARCA2, SMARCA4, and PBRM1.^{[1][2][3]} As a compound used for research purposes that induces apoptosis (programmed cell death), all forms of **ACBI1** waste, including pure compound, solutions, and contaminated materials, must be managed as hazardous waste.^{[1][4][5]} These procedures are designed for researchers, scientists, and drug development professionals to ensure safety and regulatory compliance.

Immediate Safety Precautions: Always handle **ACBI1** in a designated area, such as a fume hood, to avoid inhalation of the solid powder or aerosols from solutions. Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves, is mandatory.

ACBI1 Properties

A summary of the key quantitative data for **ACBI1** is presented below. This information is critical for safe handling and for understanding its behavior in various solvents.

Property	Value	Citations
Molecular Weight	936.1 g/mol	[1][6]
Formula	C ₄₉ H ₅₈ FN ₉ O ₇ S	[2][6]
Appearance	Solid powder	[2]
CAS Number	2375564-55-7	[3][6]
Solubility in DMSO	≥ 100 mg/mL (≥ 106.83 mM)	[1][4]
Solubility in Ethanol	2 mg/mL (2.13 mM)	[6]
Water Solubility	Insoluble	[6]
Storage (Solid)	-20°C for up to 3 years	[3][6]
Storage (In Solvent)	-80°C for up to 6 months	[4]

Step-by-Step Disposal Procedures

There are no specific published protocols for the chemical neutralization of **ACBI1**. Therefore, all waste containing this compound must be segregated, clearly labeled, and disposed of through an accredited hazardous waste management service. Follow your institution's and local government's regulations for hazardous waste disposal.

Unused or Expired Solid ACBI1

- Step 1: Segregation: Keep the original container tightly sealed. Do not mix with other chemical waste.
- Step 2: Labeling: Ensure the container is clearly labeled with "Hazardous Waste," the chemical name "**ACBI1**," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.
- Step 3: Storage: Store the container in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- Step 4: Disposal: Arrange for pickup and disposal by your institution's EHS or a licensed hazardous waste contractor.

ACBI1 Solutions (e.g., in DMSO)

- Step 1: Collection: Collect all liquid waste containing **ACBI1** in a dedicated, leak-proof, and chemically compatible waste container (e.g., a glass or polyethylene bottle).
- Step 2: Labeling: Label the container "Hazardous Waste" and list all contents, including "**ACBI1**" and the solvent (e.g., "DMSO"). Provide an estimated concentration or quantity.
- Step 3: Storage: Keep the waste container sealed and store it in a secondary containment bin within a designated hazardous waste area.
- Step 4: Disposal: Schedule a pickup for disposal through your institution's hazardous waste program. Do not dispose of **ACBI1** solutions down the drain.

ACBI1-Contaminated Labware

This category includes items like pipette tips, serological pipettes, gloves, bench paper, and empty vials.

- Step 1: Segregation: Collect all solid waste contaminated with **ACBI1** in a dedicated, puncture-resistant hazardous waste container lined with a heavy-duty plastic bag.
- Step 2: Sharps: Any contaminated sharps (e.g., needles) must be placed in a designated sharps container for hazardous chemical waste.^[7]
- Step 3: Labeling: Label the container or bag as "Hazardous Chemical Waste" with the name "**ACBI1**."
- Step 4: Disposal: Once the container is full, seal it and arrange for disposal via your institution's hazardous waste management service.

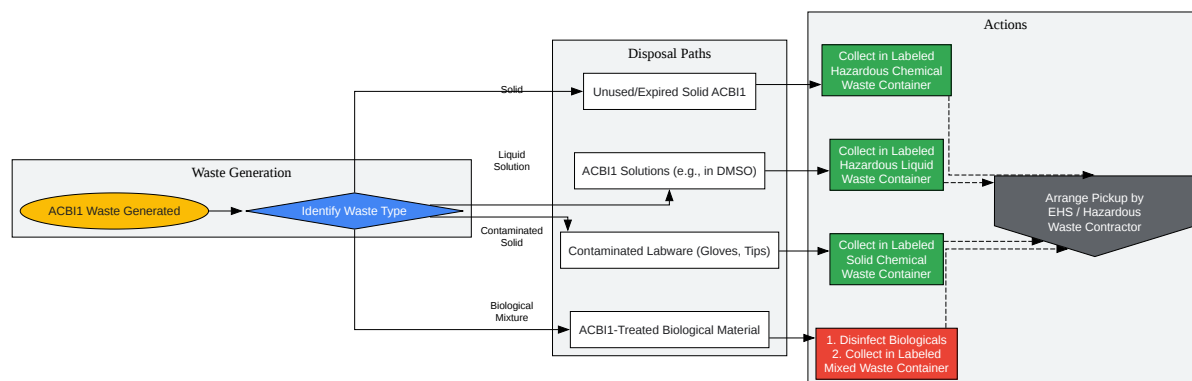
ACBI1-Treated Biological Waste (e.g., Cell Cultures)

Waste from experiments where cells or tissues are treated with **ACBI1** is considered mixed hazardous waste, containing both biological and chemical hazards. Since **ACBI1** induces apoptosis, the biological material is inactivated, but the chemical hazard remains.

- Step 1: Initial Treatment: Treat the liquid biological waste with an appropriate disinfectant (e.g., add bleach to a final concentration of 10% and let it sit for at least 30 minutes) to address the biological hazard.^[7] CAUTION: Do not autoclave waste containing bleach.^[8]
- Step 2: Collection: After disinfection, collect the treated liquid in a sealed, leak-proof hazardous waste container.
- Step 3: Labeling: Clearly label the container as "Hazardous Waste" and specify the contents: "**ACBI1**, [Solvent], and Bleach-Treated Biological Material."
- Step 4: Disposal: This mixed waste must be disposed of through your institution's hazardous waste program. Do not pour it down the sink. Solid biological waste (e.g., cell pellets) should be collected in a labeled hazardous waste container for incineration.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of various types of **ACBI1** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the segregation and disposal of **ACBI1** waste.

Disclaimer: This document provides general guidance. All laboratory personnel are required to follow the specific protocols and regulations established by their institution's Environmental Health and Safety (EHS) department and comply with all local, state, and federal laws regarding hazardous waste management.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. ACBI1 | SMARCA2/SMARCA4 PROTAC | Probechem Biochemicals [probechem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. selleck.co.jp [selleck.co.jp]
- 7. research.hawaii.edu [research.hawaii.edu]
- 8. vpr.tamu.edu [vpr.tamu.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for ACBI1]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15581074#acbi1-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

